

Bacopaside IV as a triterpenoid saponin

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Compound of Interest

Compound Name: *Bacopaside IV*

Cat. No.: *B15593178*

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An In-depth Technical Guide to **Bacopaside IV**: A Triterpenoid Saponin

Introduction

Bacopaside IV is a triterpenoid saponin isolated from *Bacopa monnieri*, a perennial herb extensively used in traditional Ayurvedic medicine for its nootropic properties.^{[1][2]} As a member of the bacoside family of compounds, **Bacopaside IV** contributes to the plant's cognitive-enhancing and neuroprotective effects.^{[1][3]} This technical guide provides a comprehensive overview of **Bacopaside IV**, including its chemical properties, biosynthesis, extraction protocols, biological mechanisms, and therapeutic potential, intended for researchers, scientists, and professionals in drug development.

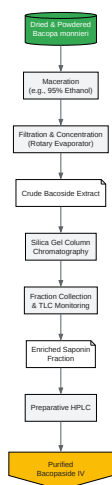
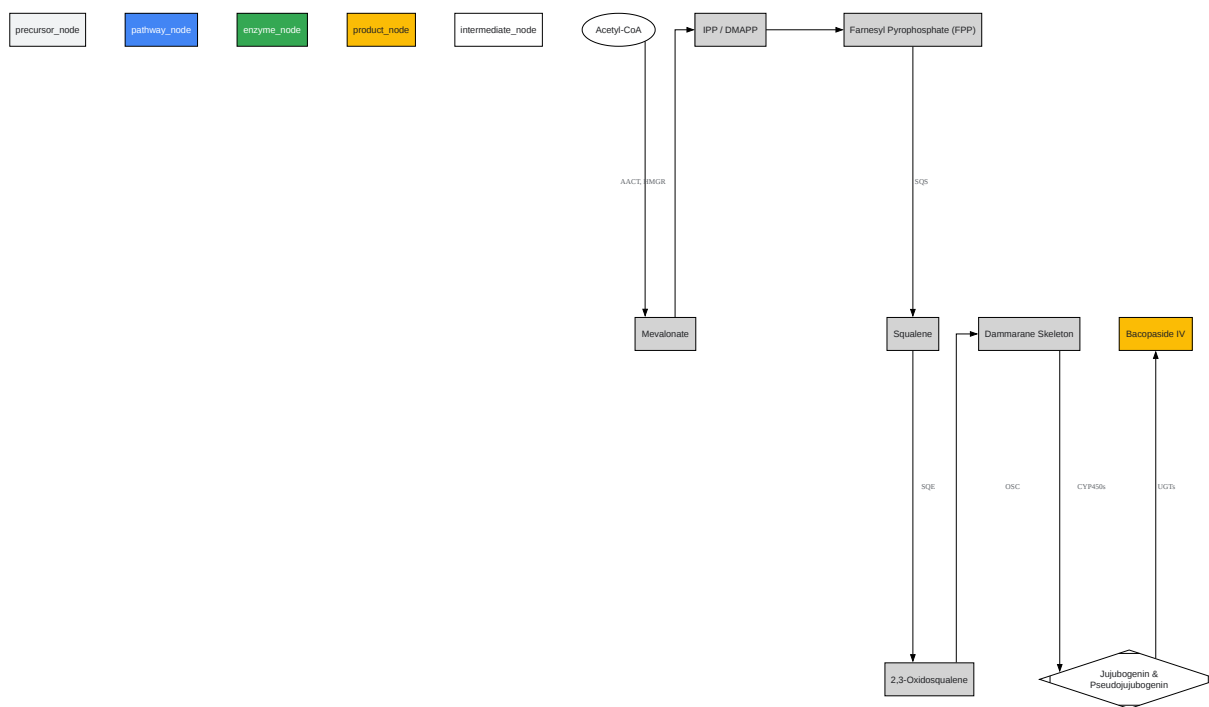
Chemical and Physical Properties

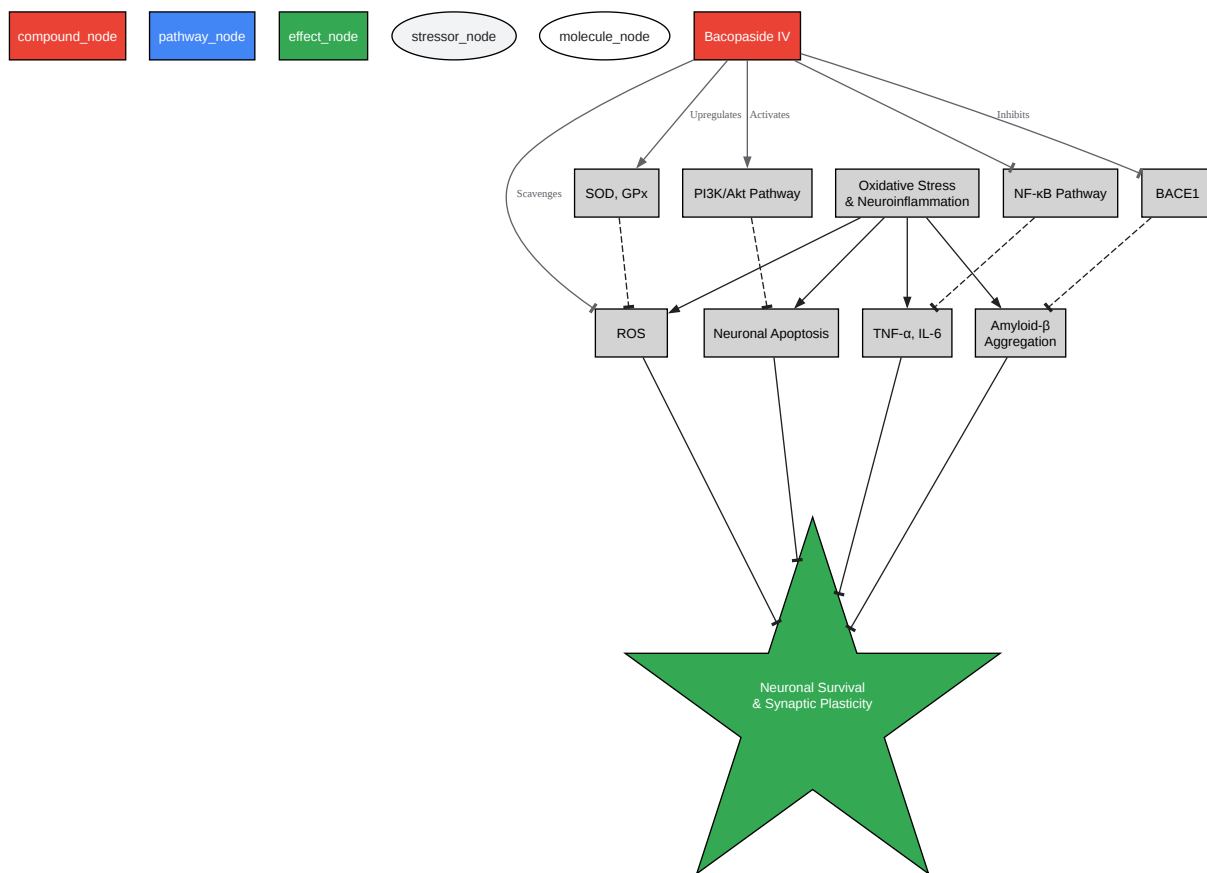
Bacopaside IV is classified as a dammarane-type triterpenoid saponin.^{[4][5]} Its structure consists of a jujubogenin aglycone moiety glycosidically linked to a sugar chain.^{[6][7]} The specific arrangement is 3-O- β -D-glucopyranosyl-(1 \rightarrow 3)- α -L-arabinopyranosyl jujubogenin.^{[6][7]}

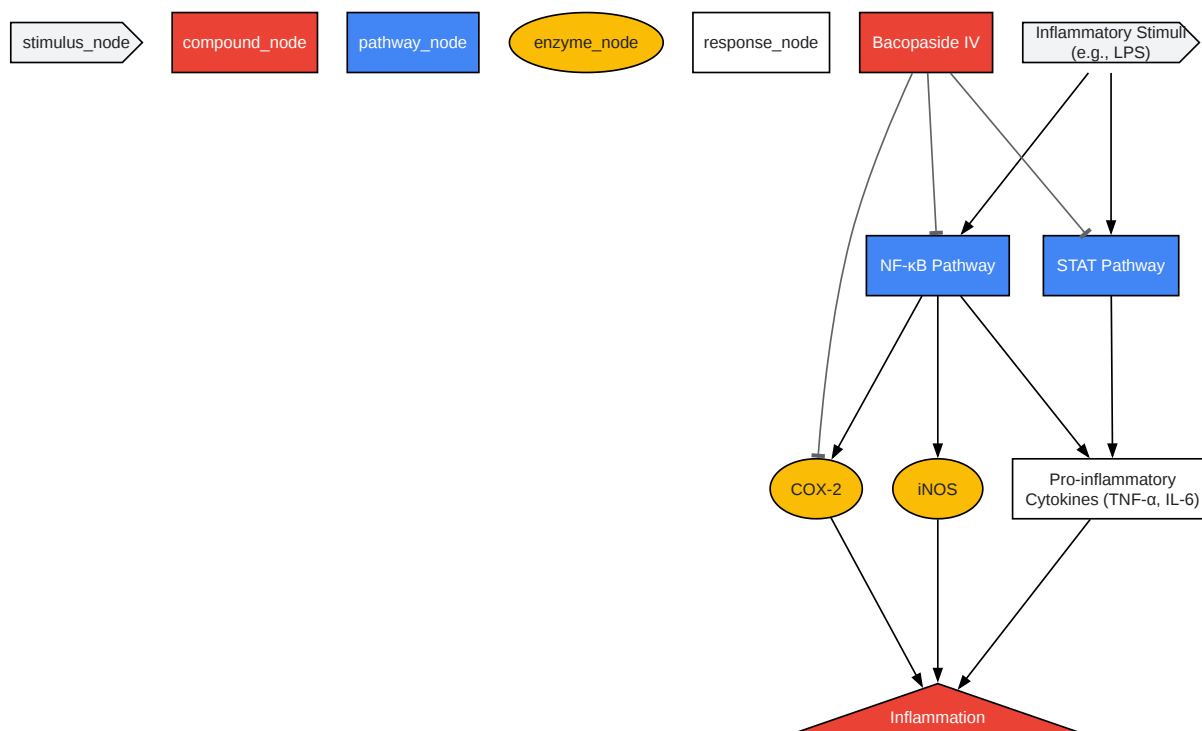
Property	Value	Reference
Chemical Formula	C ₄₁ H ₆₆ O ₁₃	[1]
Molecular Weight	767.0 g/mol	[1]
CAS Number	155545-03-2	[1][8]
Class	Triterpenoid Saponin	[2][9]
Aglycone	Jujubogenin	[6][10]
Appearance	Powder	[8]
Storage	-20°C (2 years, as powder)	[8]

Biosynthesis of Triterpenoid Saponins in *Bacopa monnieri*

The biosynthesis of **Bacopaside IV** is a complex enzymatic process that begins with the cyclization of 2,3-oxidosqualene. This precursor is synthesized via the mevalonate (MVA) pathway. The resulting triterpenoid backbone undergoes a series of modifications, including hydroxylation and oxidation, catalyzed by cytochrome P450 enzymes (CYP450s). The final step involves the attachment of sugar moieties by UDP-dependent glycosyltransferases (UGTs) to the aglycone, forming the diverse range of bacosides.[5][11][12]







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